

# Application Notes and Protocols for Measuring cAMP Levels Following 4-Methylhistamine Stimulation

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## Compound of Interest

Compound Name: 4-Methylhistamine

Cat. No.: B1206604

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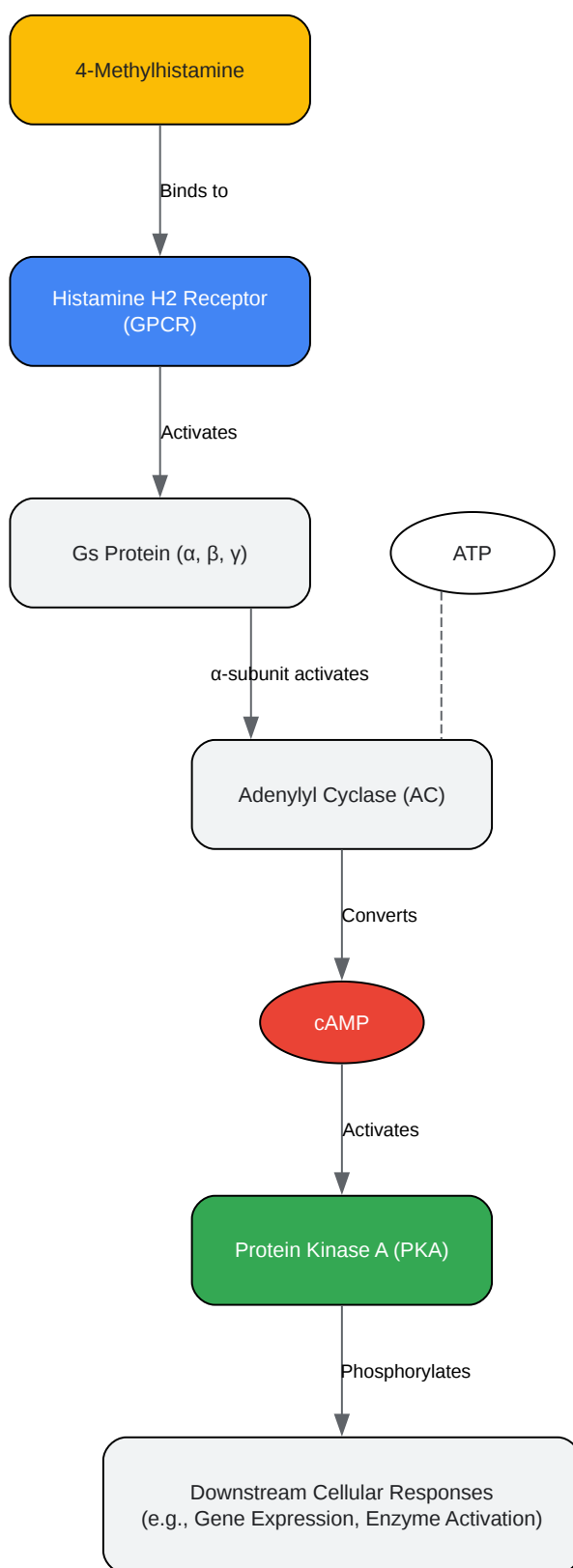
## Introduction

Cyclic adenosine monophosphate (cAMP) is a critical second messenger molecule involved in numerous cellular signaling pathways. Its production is often modulated by the activation of G protein-coupled receptors (GPCRs). The histamine H2 receptor, a member of the GPCR family, is coupled to the Gs alpha subunit of the heterotrimeric G protein. Activation of the H2 receptor by agonists, such as **4-Methylhistamine**, stimulates adenylyl cyclase, leading to an increase in intracellular cAMP levels.<sup>[1]</sup> The quantification of these changes is fundamental for studying H2 receptor pharmacology, screening for novel agonists and antagonists, and understanding the downstream physiological effects.

This document provides detailed application notes and protocols for measuring cAMP levels in response to **4-Methylhistamine** stimulation using common, robust, and sensitive assay techniques: Homogeneous Time-Resolved Fluorescence (HTRF), LANCE® Ultra Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET), and Enzyme-Linked Immunosorbent Assay (ELISA).

## Histamine H2 Receptor Signaling Pathway

Stimulation of the histamine H2 receptor by **4-Methylhistamine** initiates a well-defined signaling cascade, leading to the production of cAMP. This pathway is a key target for therapeutic intervention in conditions such as gastric ulcers and gastroesophageal reflux disease (GERD).<sup>[2]</sup>



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**Caption:** Histamine H2 Receptor Signaling Pathway.

## Quantitative Data Summary

The potency of **4-Methylhistamine** in stimulating cAMP production can be quantified by determining its half-maximal effective concentration (EC50) or its pEC50 (-log(EC50)). The following table summarizes representative quantitative data for histamine H2 receptor agonists in cAMP assays.

Agonist	Cell Line	Assay Type	Parameter	Value	Reference
4-Methylhistamine	CHO-H3-SPAP	CRE-SPAP	pIC50	4.94 ± 0.52	[3]
Nα-Methylhistamine	CHO-H2R	cAMP Production	EC50	Lower than histamine	[4]
Histamine	CHO-H2R	cAMP Production	-	-	[4]
Amthamine	H2-transfected CHO	cAMP Production	pEC50	Dependent on H2R expression	
Dimaprit	CHO-H3-SPAP	CRE-SPAP	pIC50	5.59 ± 0.18	

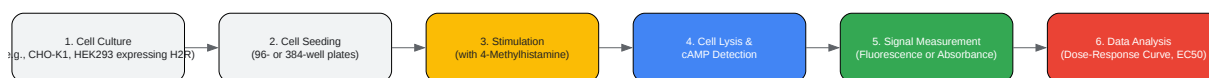
Note: pIC50 values from antagonist assays on Gi-coupled receptors (like H3) can be indicative of agonist potency in Gs-coupled systems, though direct EC50 determination is preferred. The data for Nα-Methylhistamine, a close analog, suggests **4-Methylhistamine** is a potent H2 agonist.

## Experimental Protocols

The following protocols provide detailed methodologies for measuring cAMP levels after stimulation with **4-Methylhistamine**. It is recommended to optimize cell number and agonist concentration for each specific cell line and experimental condition.

## General Experimental Workflow

The overall workflow for measuring cAMP levels following **4-Methylhistamine** stimulation is consistent across the different assay technologies.



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## References

- 1. resources.revvity.com [resources.revvity.com]
- 2. Detect GPCR activity with the cAMP-Gs HiRange HTRF Assay [moleculardevices.com]
- 3. Effects of N-alpha-methyl-histamine on human H(2) receptors expressed in CHO cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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